

A Technical Guide to Lacidipine-d10: Commercial Availability and Application

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Compound of Interest

Compound Name: Lacidipine-d10

Cat. No.: B602488

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Lacidipine-d10**, a deuterated internal standard crucial for the accurate quantification of the antihypertensive drug Lacidipine. This document is intended for researchers, scientists, and drug development professionals who require reliable sources for this compound and detailed methodologies for its application in bioanalytical assays.

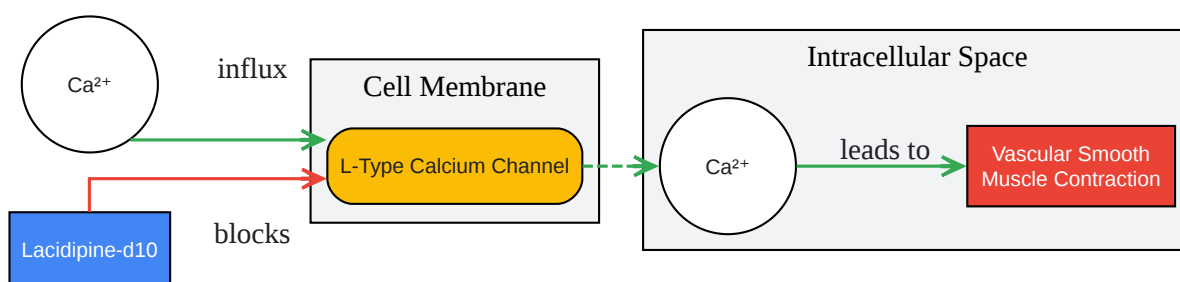
Commercial Suppliers and Availability

Lacidipine-d10 is available from several commercial suppliers specializing in reference standards and isotopically labeled compounds. The following table summarizes the key quantitative data for **Lacidipine-d10** from various suppliers to facilitate easy comparison for procurement.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)	Stock Status
Simson Pharma Limited	L200003[1][2][3]	Certificate of Analysis Provided[1][2][3]	Custom Synthesis[1][2][3]	Inquire	Custom Synthesis[1][2][3]
MedchemExpress	HY-B0347 (for Lacidipine)	>99% (for Lacidipine)[4]	Inquire for Lacidipine-d10	Inquire	Inquire
MyBioSource	MBS6043385[5]	Information available in QC Report[5]	1 mg, 5x1 mg[5]	\$595 (1 mg), \$2,500 (5x1 mg)[5]	In Stock
Veeprho	DVE00717[1]	Certificate of Analysis Provided	Inquire	Inquire	Inquire
Clearsynth	CS-T-96733	Specification available on request	Inquire	Inquire	Inquire
LGC Standards	TRC-L177502	Certificate of Analysis Provided[6]	Inquire	Inquire	Inquire
Pharmaffiliates	Not specified	Not specified	Inquire	Inquire	Inquire
ChemicalBook	Not specified	Not specified	Inquire	Inquire	Inquire
Toronto Research Chemicals (TRC)	L177502	Not specified	1mg	Inquire	Inquire

Mechanism of Action: L-Type Calcium Channel Blockade

Lacidipine is a dihydropyridine calcium channel blocker.[7] Its primary mechanism of action involves the inhibition of L-type calcium channels in vascular smooth muscle.[7][8] This blockade prevents the influx of calcium ions into the cells, leading to vasodilation, a reduction in peripheral vascular resistance, and consequently, a lowering of blood pressure.[7][8]



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Lacidipine's mechanism of action on L-type calcium channels.

Experimental Protocol: Quantification of Lacidipine in Human Plasma using LC-MS/MS with Lacidipine-d10 as an Internal Standard

This protocol is adapted from validated methods for the quantification of lacidipine in biological matrices.[9] The use of a stable isotope-labeled internal standard like **Lacidipine-d10** is the gold standard for correcting for matrix effects and variability during sample preparation and analysis in LC-MS/MS assays.[10]

1. Materials and Reagents

- Lacidipine analytical standard
- **Lacidipine-d10** internal standard
- Human plasma (with anticoagulant)

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium acetate (analytical grade)
- Formic acid (analytical grade)
- Water (deionized, 18 MΩ·cm)

2. Preparation of Standard and Quality Control (QC) Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Lacidipine and **Lacidipine-d10** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the Lacidipine stock solution in a 50:50 (v/v) acetonitrile:water mixture to create calibration curve standards.
- Internal Standard (IS) Working Solution: Dilute the **Lacidipine-d10** stock solution with the same diluent to a final concentration of 100 ng/mL.
- QC Samples: Prepare QC samples at low, medium, and high concentrations by spiking blank human plasma with the Lacidipine working standard solutions.

3. Sample Preparation (Protein Precipitation)

- To 100 µL of plasma sample (calibration standard, QC, or unknown), add 20 µL of the IS working solution (**Lacidipine-d10**).
- Vortex for 30 seconds.
- Add 300 µL of acetonitrile to precipitate plasma proteins.
- Vortex for 2 minutes.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex for 1 minute.
- Transfer to an autosampler vial for LC-MS/MS analysis.

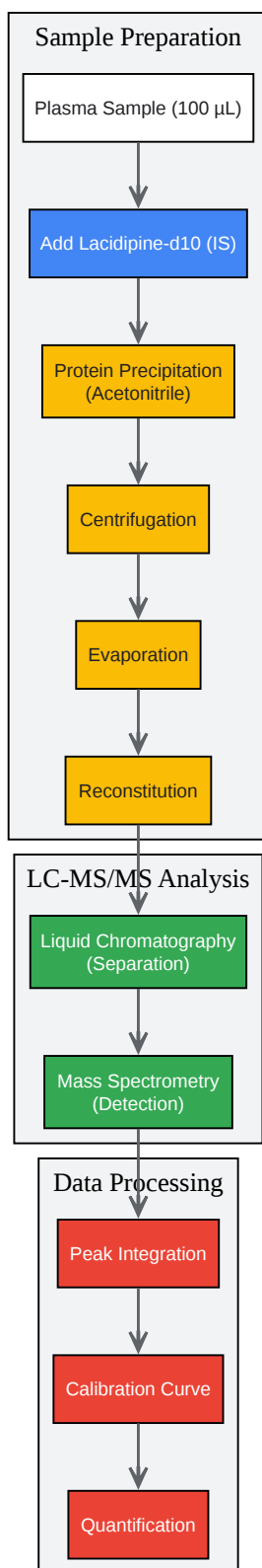
4. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC) System: A high-performance liquid chromatography system.
- Column: A C18 analytical column (e.g., Zorbax SB C18, 50 × 4.6 mm, 5 µm).[\[9\]](#)
- Mobile Phase: A mixture of 5 mM ammonium acetate buffer and acetonitrile (e.g., 15:85 v/v).
[\[9\]](#)
- Flow Rate: 0.60 mL/min.[\[9\]](#)
- Injection Volume: 10 µL.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Lacidipine: m/z 456.3 → 354.2
 - **Lacidipine-d10**: m/z 466.3 → 364.2 (Note: The exact transition for d10 may need to be optimized based on the fragmentation pattern).

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Lacidipine to **Lacidipine-d10** against the nominal concentration of the calibration standards.

- Use a weighted linear regression ($1/x^2$) to fit the calibration curve.
- Quantify the concentration of Lacidipine in the QC and unknown samples using the calibration curve.



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Workflow for the quantification of Lacidipine in plasma.

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